

Technical Guide: Solubility Profile of 3,5-Difluoroisonicotinic Acid in Organic Solvents

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Compound of Interest

Compound Name: 3,5-Difluoroisonicotinic acid

Cat. No.: B129144

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3,5-Difluoroisonicotinic acid is a fluorinated pyridine derivative that serves as a crucial building block in the synthesis of various biologically active molecules, particularly in pharmaceutical and agrochemical research.^[1] Its molecular structure, featuring a pyridine ring substituted with two fluorine atoms and a carboxylic acid group, influences its physicochemical properties, including solubility, which is a critical parameter in drug development and formulation. Understanding the solubility of this compound in various organic solvents is essential for its use in synthesis, purification, and formulation processes.^{[1][2]}

This technical guide provides a comprehensive overview of the methodologies for determining the solubility of **3,5-Difluoroisonicotinic acid** in organic solvents. While specific quantitative solubility data for this compound is not readily available in public literature, this document outlines the standardized experimental protocols that can be employed to generate such data in a laboratory setting.

Physicochemical Properties of 3,5-Difluoroisonicotinic Acid

A summary of the key physicochemical properties of **3,5-Difluoroisonicotinic acid** is presented below.

Property	Value	Reference
Synonyms	3,5-Difluoropyridine-4-carboxylic acid	[1]
Molecular Formula	C ₆ H ₃ F ₂ NO ₂	[1] [3]
Molecular Weight	159.09 g/mol	[1] [3]
Appearance	White solid	[1]
Melting Point	246 - 249 °C	[1]
Purity	≥ 98%	[1]

Quantitative Solubility Data

As of the date of this guide, specific quantitative solubility data for **3,5-Difluoroisonicotinic acid** in a range of organic solvents is not extensively published. To facilitate research and development, the following table provides a template for the systematic recording of experimentally determined solubility data. Researchers are encouraged to populate this table with their own findings to build a comprehensive solubility profile.

Organic Solvent	Temperature (°C)	Solubility (g/L)	Solubility (mol/L)	Method of Analysis
e.g., Methanol				
e.g., Ethanol				
e.g., Acetone				
e.g., Dichloromethane				
e.g., Ethyl Acetate				
e.g., Dimethyl Sulfoxide (DMSO)				
e.g., N,N-Dimethylformamide (DMF)				
e.g., Toluene				

Experimental Protocols for Solubility Determination

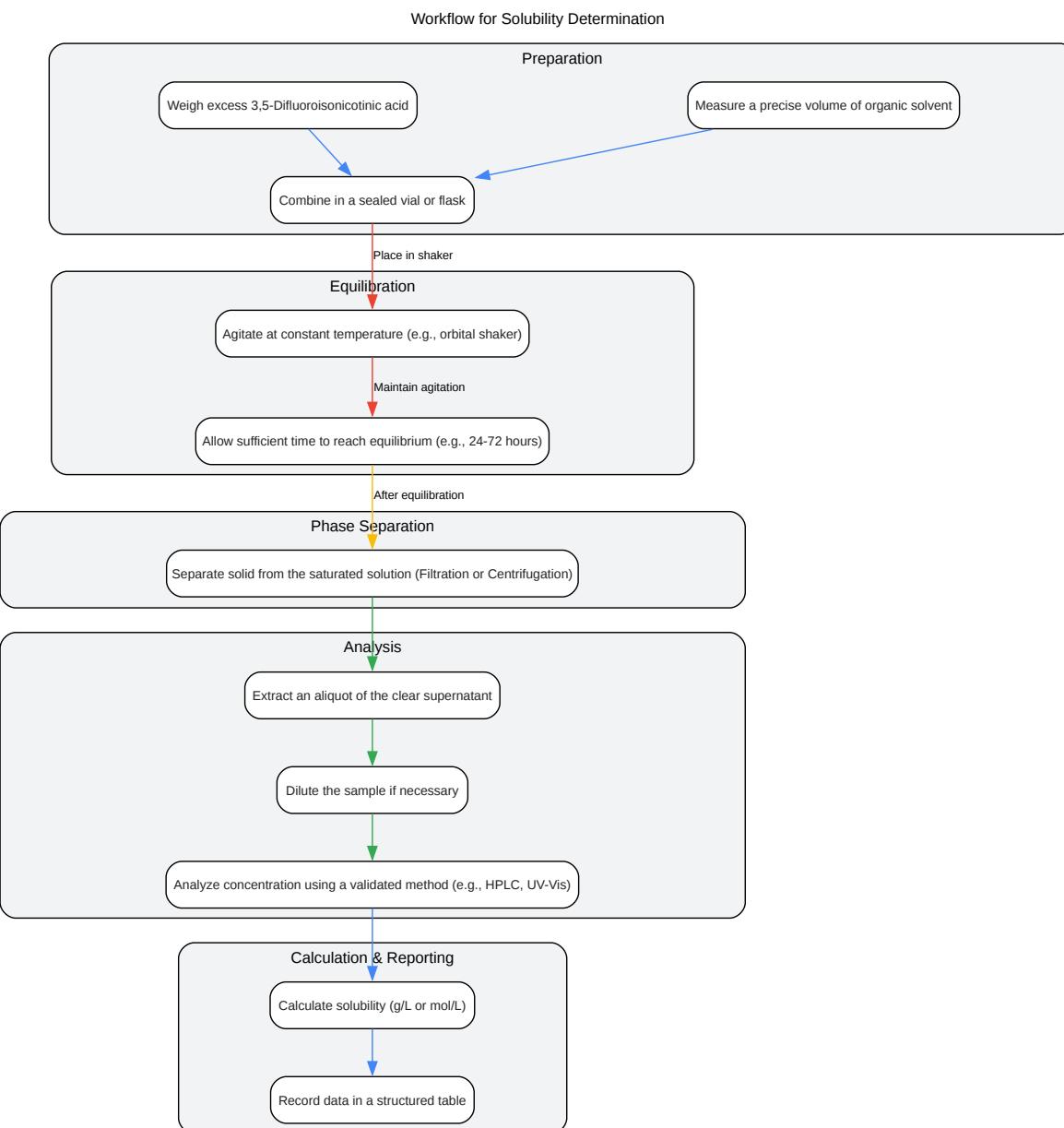
The determination of the solubility of a solid compound like **3,5-Difluoroisonicotinic acid** in an organic solvent is a fundamental experimental procedure. The "shake-flask" method is widely regarded as the gold standard for determining equilibrium solubility due to its reliability and accuracy.[\[4\]](#)[\[5\]](#)

Principle of the Shake-Flask Method

The shake-flask method involves adding an excess amount of the solid solute to a known volume of the solvent. The mixture is then agitated at a constant temperature for a sufficient period to allow the system to reach equilibrium, at which point the concentration of the dissolved solute in the solvent is at its maximum.[\[4\]](#)[\[5\]](#) The saturated solution is then separated from the undissolved solid, and the concentration of the solute in the solution is determined using a suitable analytical technique.[\[2\]](#)[\[4\]](#)

Detailed Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of **3,5-Difluoroisonicotinic acid** using the shake-flask method.



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Workflow for Solubility Determination

Materials and Equipment

- Solute: **3,5-Difluoroisonicotinic acid** (purity \geq 98%)
- Solvents: High-purity organic solvents (e.g., HPLC grade)
- Analytical balance
- Volumetric flasks and pipettes
- Scintillation vials or sealed flasks
- Temperature-controlled orbital shaker or magnetic stirrer
- Centrifuge or filtration apparatus (e.g., syringe filters with appropriate membrane)
- Analytical instrument for concentration measurement (e.g., HPLC with UV detector, UV-Vis spectrophotometer)

Step-by-Step Protocol

- Preparation:
 - Accurately weigh an amount of **3,5-Difluoroisonicotinic acid** that is in excess of its expected solubility.
 - Precisely measure a known volume of the desired organic solvent into a sealable vial or flask.
 - Add the weighed solid to the solvent.
- Equilibration:
 - Seal the vial/flask to prevent solvent evaporation.
 - Place the mixture in a temperature-controlled shaker and agitate at a constant speed. The temperature should be maintained at the desired level (e.g., 25 °C).

- Continue agitation for a predetermined period (typically 24 to 72 hours) to ensure that equilibrium is reached. It is advisable to take samples at different time points (e.g., 24, 48, and 72 hours) to confirm that the concentration has reached a plateau.[6]
- Phase Separation:
 - Once equilibrium is achieved, remove the sample from the shaker and allow any undissolved solid to settle.
 - Carefully separate the saturated solution from the excess solid. This can be done by:
 - Centrifugation: Centrifuge the sample to pellet the undissolved solid.
 - Filtration: Draw the supernatant through a syringe filter (e.g., 0.45 µm pore size) that is compatible with the organic solvent.[6] Care should be taken to avoid filter sorption, especially for poorly soluble compounds.[5]
- Analysis:
 - Immediately after separation, take a precise aliquot of the clear, saturated solution.
 - If the concentration is expected to be high, dilute the sample with the same solvent to bring it within the linear range of the analytical instrument.
 - Determine the concentration of **3,5-Difluoroisonicotinic acid** in the sample using a validated analytical method such as High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectroscopy.[2][5]
- Calculation:
 - Calculate the solubility of the compound in the solvent, taking into account any dilution factors. The solubility is typically expressed in grams per liter (g/L) or moles per liter (mol/L).

Conclusion

While specific, publicly available quantitative data on the solubility of **3,5-Difluoroisonicotinic acid** in various organic solvents is limited, this guide provides the necessary framework for

researchers to generate this critical information. By following the detailed experimental protocols outlined, particularly the robust shake-flask method, scientists and drug development professionals can accurately determine the solubility profile of this important compound. The systematic collection and reporting of such data will significantly benefit the broader scientific community by facilitating the use of **3,5-Difluoroisonicotinic acid** in the synthesis and formulation of new chemical entities.

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